

Pafenolol: A Technical Overview of its Molecular Characteristics and Mechanism of Action

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pafenolol

Cat. No.: B1678283

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed examination of the molecular properties of **Pafenolol**, a selective beta-1 adrenergic receptor antagonist. The document outlines its molecular formula and weight, discusses the experimental methodologies typically employed for their verification, and presents a visual representation of its role within the beta-adrenergic signaling pathway.

Core Molecular Data

The fundamental molecular characteristics of **Pafenolol** are summarized below, providing a clear and concise reference for researchers.

Property	Value	Source(s)
Molecular Formula	C ₁₈ H ₃₁ N ₃ O ₃	[1] [2] [3] [4] [5]
Molecular Weight	337.46 g/mol	
IUPAC Name	1-[2-[4-[2-Hydroxy-3-(propan-2-ylamino)propoxy]phenyl]ethyl]-3-propan-2-ylurea	
CAS Number	75949-61-0	

Verification of Molecular Weight and Formula: Experimental Protocols

While specific experimental protocols for the initial determination of **Pafenolol**'s molecular weight and formula are not publicly detailed, standard analytical techniques are employed for the structural elucidation and confirmation of small molecule drugs. These methodologies ensure the identity, purity, and consistency of the active pharmaceutical ingredient (API).

1. Mass Spectrometry (MS): This is a cornerstone technique for determining the molecular weight of a compound with high accuracy.

- Principle: The molecule is ionized, and the mass-to-charge ratio (m/z) of the resulting ions is measured. High-resolution mass spectrometry (HRMS) can provide mass accuracy to within a few parts per million, allowing for the confident determination of the elemental composition and thus the molecular formula.
- Typical Workflow:
 - A dilute solution of **Pafenolol** is introduced into the mass spectrometer.
 - The sample is ionized using a suitable technique, such as electrospray ionization (ESI).
 - The ions are separated based on their m/z ratio in a mass analyzer (e.g., time-of-flight or Orbitrap).
 - The detector records the abundance of each ion, generating a mass spectrum. The peak corresponding to the molecular ion provides the molecular weight.

2. Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR is a powerful technique for elucidating the chemical structure of a molecule, which in turn confirms the molecular formula.

- Principle: NMR spectroscopy exploits the magnetic properties of atomic nuclei. By analyzing the resonance frequencies of nuclei in a magnetic field, detailed information about the molecular structure, including the connectivity of atoms and the chemical environment of each atom, can be obtained.
- Typical Workflow:

- A solution of **Pafenolol** in a deuterated solvent is prepared.
- The sample is placed in a strong magnetic field and irradiated with radio waves.
- The resulting NMR spectrum (e.g., ^1H NMR, ^{13}C NMR) is analyzed to identify the different types of protons and carbons and their relationships within the molecule, confirming the arrangement of atoms as predicted by the molecular formula.

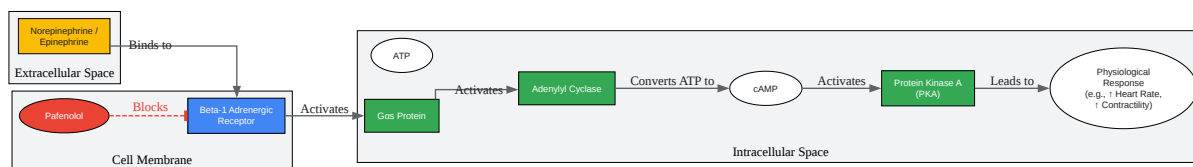
3. High-Performance Liquid Chromatography (HPLC): While primarily a separation technique, HPLC is often coupled with other detectors to confirm the identity and purity of a compound.

- Principle: HPLC separates components of a mixture based on their differential interactions with a stationary phase and a mobile phase.
- Typical Workflow:
 - A solution of **Pafenolol** is injected into the HPLC system.
 - The compound travels through a column packed with a stationary phase, and its retention time is measured.
 - The retention time, when compared to a reference standard, can help to identify the compound. Coupling HPLC with a mass spectrometer (LC-MS) allows for the simultaneous separation and mass analysis of the compound, providing a high degree of confidence in its identity and molecular weight.

Mechanism of Action: Beta-Adrenergic Signaling Pathway

Pafenolol is a selective beta-1 adrenoceptor antagonist. It exerts its therapeutic effects by blocking the action of endogenous catecholamines, such as norepinephrine and epinephrine, at beta-1 adrenergic receptors, which are predominantly found in the heart. This blockade leads to a reduction in heart rate and myocardial contractility, thereby lowering blood pressure and cardiac oxygen demand.

The following diagram illustrates the canonical beta-adrenergic signaling pathway and the point of intervention by **Pafenolol**.

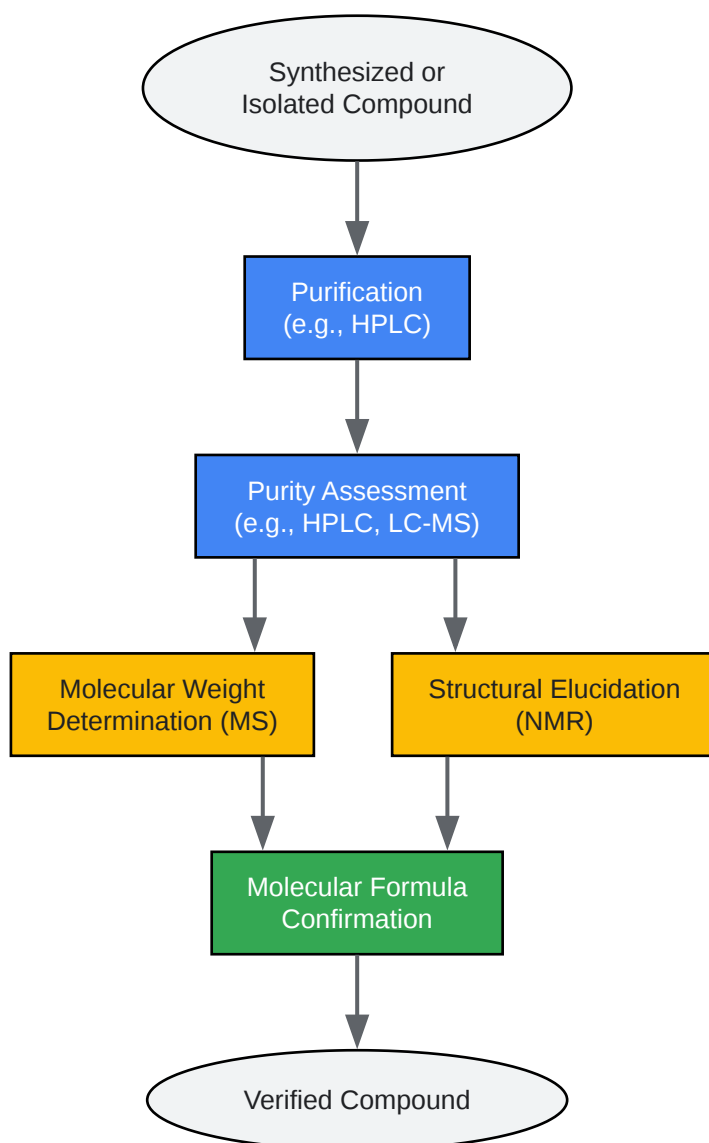


[Click to download full resolution via product page](#)

Caption: **Pafenolol**'s antagonistic action on the Beta-1 adrenergic receptor.

Experimental Workflow for Compound Verification

The logical flow for verifying the molecular weight and formula of a pharmaceutical compound like **Pafenolol** is depicted in the following diagram.



[Click to download full resolution via product page](#)

Caption: A typical workflow for the verification of a new chemical entity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. aacrjournals.org [aacrjournals.org]
- 2. geneglobe.qiagen.com [geneglobe.qiagen.com]
- 3. ovid.com [ovid.com]
- 4. Molecular Mechanisms Underlying β -Adrenergic Receptor-Mediated Cross-Talk between Sympathetic Neurons and Immune Cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. Beta 1 Receptors - StatPearls - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [Pafenolol: A Technical Overview of its Molecular Characteristics and Mechanism of Action]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1678283#pafenolol-molecular-weight-and-formula-verification>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com